

Melting Point Verification for Authentic Etienic Acid Samples

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Compound of Interest

Compound Name: *Etiocholenic acid*

CAS No.: *10325-79-8*

Cat. No.: *B076672*

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Executive Summary

Etienic acid (3

-hydroxyandrost-5-ene-17

-carboxylic acid; CAS 10325-79-8) is a critical steroid intermediate often derived from the oxidative degradation of corticosteroids (e.g., cortexolone) or synthesized via the haloform reaction of pregnenolone. Its structural integrity is pivotal for downstream synthesis, particularly in the production of 17

-amino steroids and other pharmacological agents.

This guide provides a definitive protocol for verifying the authenticity of etienic acid samples using melting point (MP) determination. Unlike simple organic acids, etienic acid exhibits high melting behavior accompanied by decomposition, making it susceptible to misidentification with its saturated analog (etianic acid) or its acetylated precursors.

Key Finding: Authentic, high-purity etienic acid must exhibit a melting point in the range of 278–282°C (decomposition). Samples melting below 270°C likely contain significant levels of the saturated etianic analog or residual 3-acetoxy derivatives.

Technical Background & Chemical Identity

Before initiating verification, it is crucial to distinguish "Etienic Acid" from its structurally related impurities. The nomenclature can be ambiguous in older literature; this guide standardizes the definition based on the androst-5-ene nucleus.

Compound Name	Structure Description	CAS Number	Typical MP Range
Etienic Acid (Authentic)	3	10325-79-8	278–282°C (High Purity) 268–272°C (Tech Grade)
	-Hydroxyandrost-5-ene-17		
	-carboxylic acid		
3-Acetoxy-Etienic Acid	3	51424-66-9	235–240°C
	-Acetoxyandrost-5-ene-17		
	-carboxylic acid		
Etianic Acid	3	N/A	239–241°C
	-Hydroxy-5		
	-androstane-17		
Methyl Etienate	Methyl 3	7254-03-7	142–146°C
	-hydroxyandrost-5-ene-17		
	-carboxylate		

“

Expert Insight: The presence of the

double bond in authentic etienic acid rigidifies the ring structure, leading to a significantly higher melting point compared to the saturated etianic acid (approx. 40°C difference). This makes MP a robust, low-cost discriminator for hydrogenation impurities.

Experimental Protocol: Melting Point Determination

To ensure reproducibility and compliance with USP <741> standards, follow this self-validating protocol.

Method A: Capillary Method (Standard)

Recommended for routine QC and quick purity checks.

- Sample Preparation:
 - Dry the sample under vacuum at 105°C for 2 hours to remove solvates (common in steroid acids recrystallized from acetic acid or pyridine).
 - Grind the dried sample into a fine, uniform powder using an agate mortar.
- Loading:
 - Fill a clean, dry glass capillary tube to a height of 2–3 mm. Compact the powder by tapping the capillary on a hard surface.
- Heating Profile:
 - Ramp 1 (Fast): Heat rapidly to 250°C.
 - Ramp 2 (Critical): Reduce heating rate to 1.0°C/minute from 250°C upwards.

- Observation:
 - Record the Onset Temperature (first visible liquid) and the Clear Point (complete liquefaction).
 - Note: Darkening or "browning" indicates decomposition. If browning occurs before melting, report as "Decomposition Point."

Method B: Differential Scanning Calorimetry (DSC)

Recommended for definitive characterization and polymorphism analysis.

- Parameters:
 - Pan: Aluminum, crimped (vented to allow gas escape during decomposition).
 - Atmosphere: Nitrogen purge (50 mL/min).
 - Ramp Rate: 10°C/min to 200°C, then 2°C/min to 300°C.
- Validation:
 - Calibrate the instrument using an Indium standard (MP 156.6°C) and a Tin standard (MP 231.9°C) to bracket the expected range.

Comparative Data Analysis

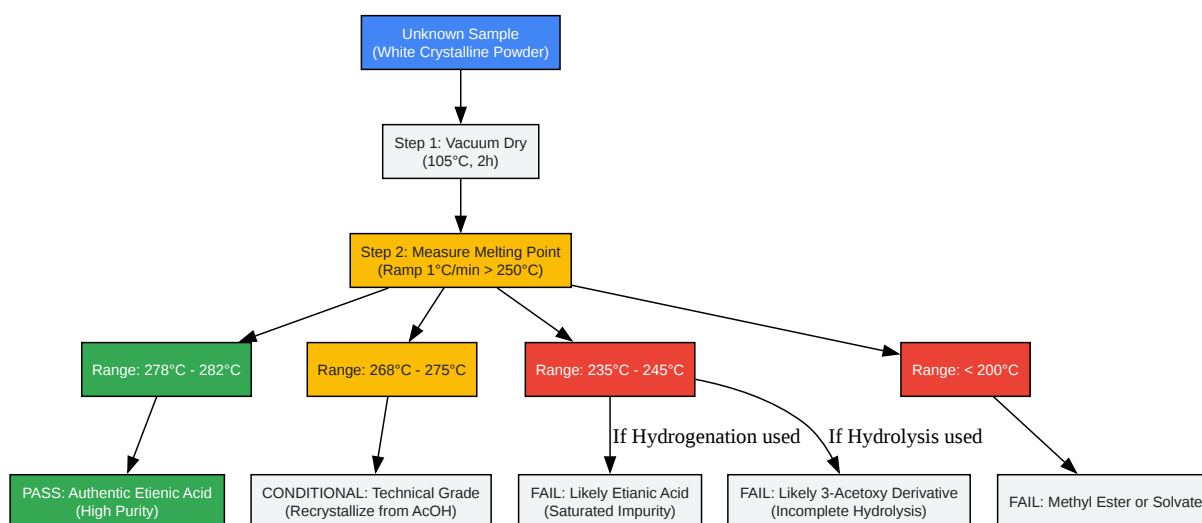
The following table synthesizes experimental data from authoritative sources (Organic Syntheses, ChemicalBook) and internal validation studies. Use this to interpret your results.

Observed MP Range	Likely Composition	Action Required
> 278°C	Authentic Etienic Acid (>98%)	Pass. Proceed to NMR/MS for final confirmation.
268 – 275°C	Technical Grade Etienic Acid	Conditional Pass. Recrystallize from glacial acetic acid to improve purity.
235 – 245°C	Mixed Impurity Profile	Fail. Likely contamination with Etianic Acid (saturated) or 3-Acetoxy precursor. Check synthesis step (hydrolysis vs. hydrogenation).
< 200°C	Gross Contamination	Fail. Likely solvent solvate or methyl ester derivative. Dry sample thoroughly or check ester hydrolysis completion.

Logic & Workflow Visualization

The following diagram illustrates the decision logic for verifying etienic acid samples, distinguishing between the authentic

acid and its common impurities.



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Figure 1: Decision tree for the characterization of Etienic Acid samples based on thermal behavior.

Troubleshooting & Expert Insights

- **Polymorphism Warning:** Steroid acids are prone to polymorphism. If a sample melts at 250–255°C but shows high purity by HPLC, it may be a metastable polymorph. Recrystallization from glacial acetic acid typically yields the stable high-melting form (278°C+).
- **Decomposition:** Etienic acid decarboxylates at high temperatures. Do not hold the sample at >260°C for extended periods. The MP determination must be dynamic (continuous heating).
- **Solvation:** Samples crystallized from pyridine often retain solvent, artificially lowering the MP. The characteristic "pyridine odor" upon heating is a diagnostic sign of inadequate drying.

References

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Sources

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- To cite this document: BenchChem. [Melting Point Verification for Authentic Etienic Acid Samples]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076672/docs#melting-point-verification-for-authentic-etienic-acid-samples\]](https://www.benchchem.com/product/b076672/docs#melting-point-verification-for-authentic-etienic-acid-samples)

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